

Application Notes and Protocols: Use of Mercury(II) Nitrate in Analytical Chemistry

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Compound of Interest

Compound Name: mercury;nitric acid

CAS No.: 24670-15-3

Cat. No.: B1206101

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Mercury(II) nitrate, $\text{Hg}(\text{NO}_3)_2$, is a chemical reagent with historical and specific applications in analytical chemistry.[1][2][3] Its primary use is in the quantitative determination of chloride ions in aqueous samples through a method known as mercurimetric titration.[4][5][6][7] This method is applicable to a wide range of samples, including drinking water, surface waters, seawater, and industrial wastewater.[4][7][8][9]

The principle of this method lies in the reaction between mercury(II) ions (Hg^{2+}) and chloride ions (Cl^-) to form a stable, soluble mercury(II) chloride complex (HgCl_2).[5] The endpoint of the titration is detected using an indicator, typically diphenylcarbazone, which forms a distinct purple-colored complex with excess mercuric ions.[4][5]

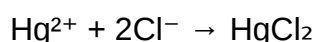
Caution: Mercury compounds are highly toxic and must be handled with extreme care in a laboratory setting with appropriate personal protective equipment.[2][4] All waste containing mercury must be disposed of according to local, state, and federal regulations.[4]

Application: Determination of Chloride by Mercurimetric Titration

This section outlines the protocol for determining the concentration of chloride ions in a water sample using mercurimetric titration.

Principle

In an acidic solution, mercury(II) nitrate reacts with chloride ions to form the soluble mercuric chloride complex:



The titration is performed in the presence of an indicator, diphenylcarbazone. Once all the chloride ions have been complexed by the mercury(II) ions, any excess Hg^{2+} will react with the diphenylcarbazone to form a blue-violet complex, signaling the endpoint of the titration.^{[5][10]}
The optimal pH for this titration is between 3.0 and 3.6.^[5]

Reagents and Materials

Reagent/Material	Specifications
Mercury(II) Nitrate Titrant	Standardized solution (e.g., 0.0141 N or 0.025 N)
Mixed Indicator Reagent	Solution of diphenylcarbazone and bromophenol blue in ethanol
Nitric Acid (HNO ₃)	0.05 M solution for pH adjustment
Sodium Hydroxide (NaOH)	0.05 M solution for pH adjustment
Standard Sodium Chloride (NaCl) Solution	For standardization of the mercury(II) nitrate titrant
Deionized or Distilled Water	Chloride-free
Burette	5, 10, or 25 mL capacity
Erlenmeyer Flasks	250 mL
Magnetic Stirrer and Stir Bar	
pH meter or pH indicator strips	

Experimental Protocol

- Sample Preparation:
 - Measure a suitable volume of the sample (e.g., 50 mL) and place it into a 250 mL Erlenmeyer flask. The aliquot should ideally contain 10 to 20 mg of chloride.[7][8]
 - If the sample has high alkalinity, add a few drops of mixed indicator reagent. If the solution turns blue-violet or red, add 0.05 M nitric acid dropwise until the color changes to yellow, then add 1 mL in excess.[8]
 - If the sample is acidic and the initial color is yellow or orange, add 0.05 M sodium hydroxide dropwise until the color changes to blue-violet, then add 0.05 M nitric acid dropwise until the color returns to yellow, and finally add 1 mL in excess.[8] The final pH should be between 3.0 and 3.6.[5]

- Titration:
 - Add 5-10 drops of the mixed indicator reagent to the prepared sample. The solution should be yellow.
 - Titrate the sample with the standardized mercury(II) nitrate solution. The titrant should be added dropwise while continuously stirring the sample.
 - The endpoint is reached when the color of the solution changes from yellow to a persistent blue-violet.[5][8]
- Blank Determination:
 - Perform a blank titration using the same volume of chloride-free deionized water and the same quantities of reagents. This is to account for any chloride contamination in the reagents.

Calculation of Chloride Concentration

The concentration of chloride in the sample can be calculated using the following formula:

$$\text{mg Cl}^-/\text{L} = [(A - B) \times N \times 35453] / \text{mL of sample}$$

Where:

- A = volume of mercury(II) nitrate titrant used for the sample (mL)
- B = volume of mercury(II) nitrate titrant used for the blank (mL)
- N = normality of the mercury(II) nitrate titrant
- 35453 = equivalent weight of chloride (mg/equivalent)

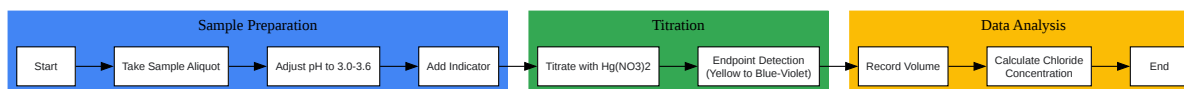
Interferences

Several ions can interfere with the mercurimetric titration of chloride:

Interfering Ion	Effect	Mitigation
Bromide and Iodide	<p>Titrated along with chloride, leading to falsely high results.</p> <p>[4]</p>	
Chromate and Sulfite	<p>May interfere at concentrations above 10 ppm.[4]</p>	
Sulfide	<p>Expected to interfere.[4]</p>	
Nitrite	<p>Significant interference.[4]</p>	

Visualizations

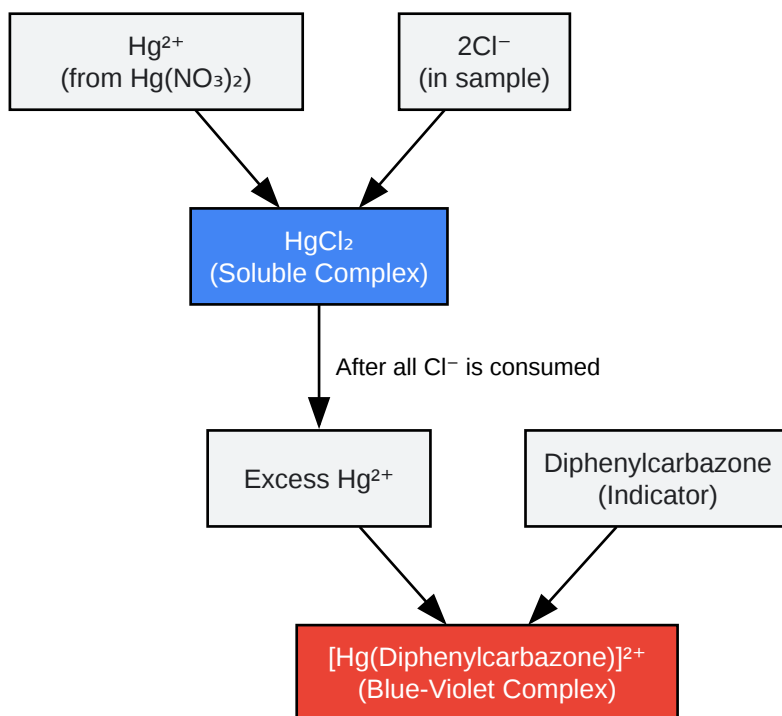
Experimental Workflow



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Caption: Workflow for the determination of chloride by mercurimetric titration.

Chemical Reaction Pathway



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Caption: Chemical reactions in mercurimetric titration of chloride.

Quantitative Data Summary

Parameter	Value	Reference
Applicable Chloride Concentration Range	2.5 - 500 mg/L	[9]
Sample Aliquot for Titration	Containing 10 to 20 mg of Cl ⁻ per 50 mL	[7][8]
Optimal pH Range	3.0 - 3.6	[5]
Accuracy (at twice minimum concentration)	± 10% error	[4]
Relative Standard Deviation (RSD)	0.03 - 3.37% (for Cl ⁻ conc. 2-290 mg/L)	[9]
Surrogate Recovery	86 - 102.33%	[9]

Note: The accuracy and precision of the method are dependent on proper laboratory technique, the quality of reagents, and the absence of interfering substances.

Other Applications

While the primary use of mercury(II) nitrate in modern analytical chemistry is for chloride determination, it has other, less common, applications:

- Organic Synthesis: It can be used as an oxidizing agent.[2]
- Preparation of other mercury compounds: It serves as a precursor for the synthesis of other mercury-containing chemicals.[3]
- Qualitative Analysis: An alternative to silver nitrate in the Zeisel test for the determination of methoxy and ethoxy groups.[2]

Due to its toxicity, the use of mercury(II) nitrate has been largely replaced by safer alternatives in many applications. However, its use in mercurimetric titration for chloride analysis persists in some standardized methods due to its well-established reliability and the distinct endpoint it provides.

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